

# Pelecopan research findings replication studies

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## Compound Focus: Pelecopan

CAS No.: 2378380-49-3

Cat. No.: S12864284

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## Pelecopan (BCX 9930) Preclinical Profile

The table below summarizes the available preclinical data for **Pelecopan**. Please note that this data is from early-stage research and its connection to human therapeutic outcomes is unknown due to the discontinuation of development [1].

Aspect	Description
Drug Name	Pelecopan (BCX 9930) [2] [1]
Classification	Small molecule, oral complement factor D (CFD) inhibitor [2] [1]
Latest Status	<b>Discontinued</b> (for all listed indications including PNH) as of early 2025 [2]
Mechanism of Action	Selective & orally bioactive inhibitor of complement factor D, a key serine protease in the Alternative Pathway (AP) of the complement system [1].

| **Key In Vitro Findings** | • Inhibits proteolytic activity of human factor D ( $IC_{50} = 14.3 \text{ nM}$ ) [1] • Inhibits hemolysis of PNH cells in vitro ( $IC_{50}$  in rabbit erythrocytes =  $29.5 \text{ nM}$ ) [1] |

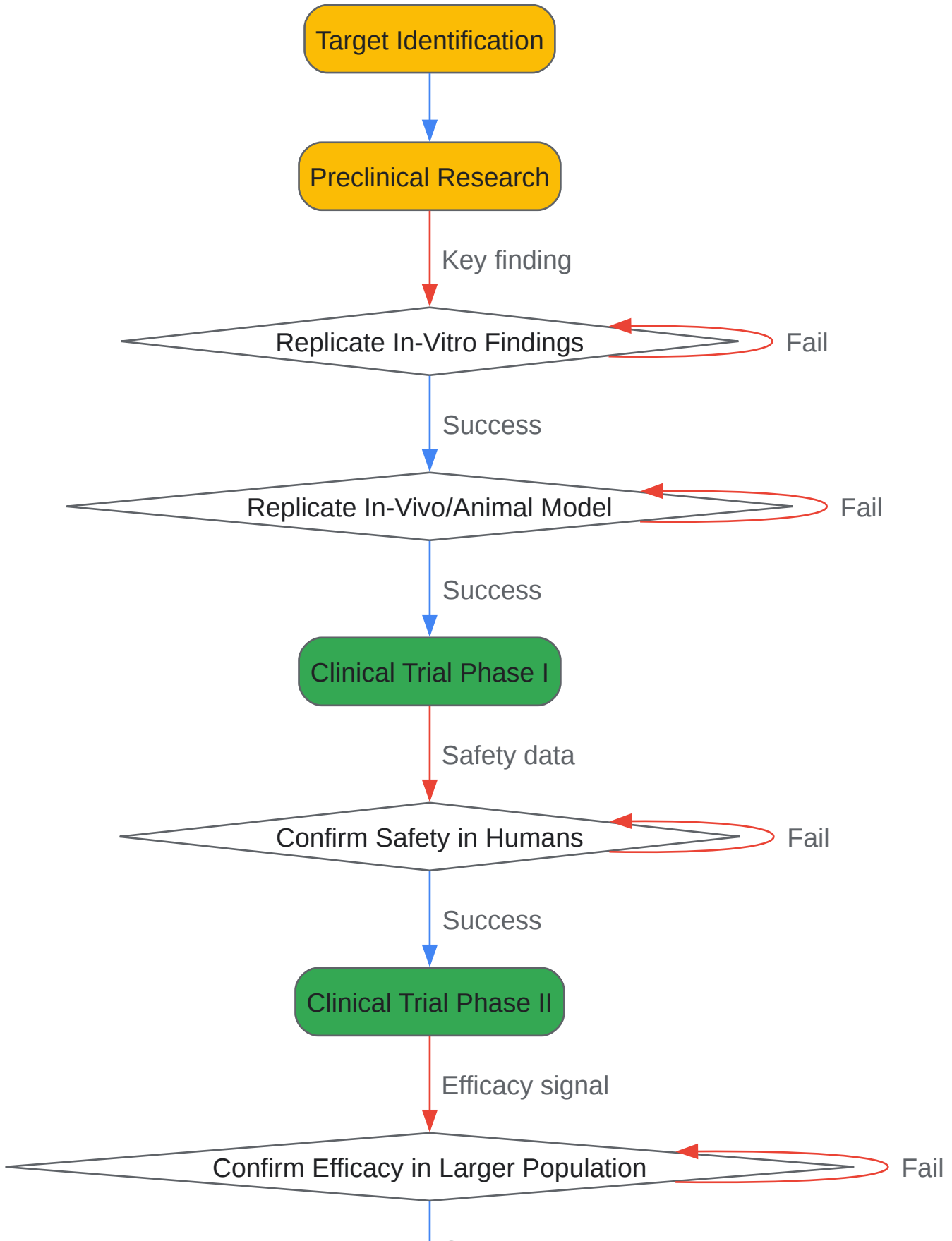
## The Critical Role of Replication in Drug Development

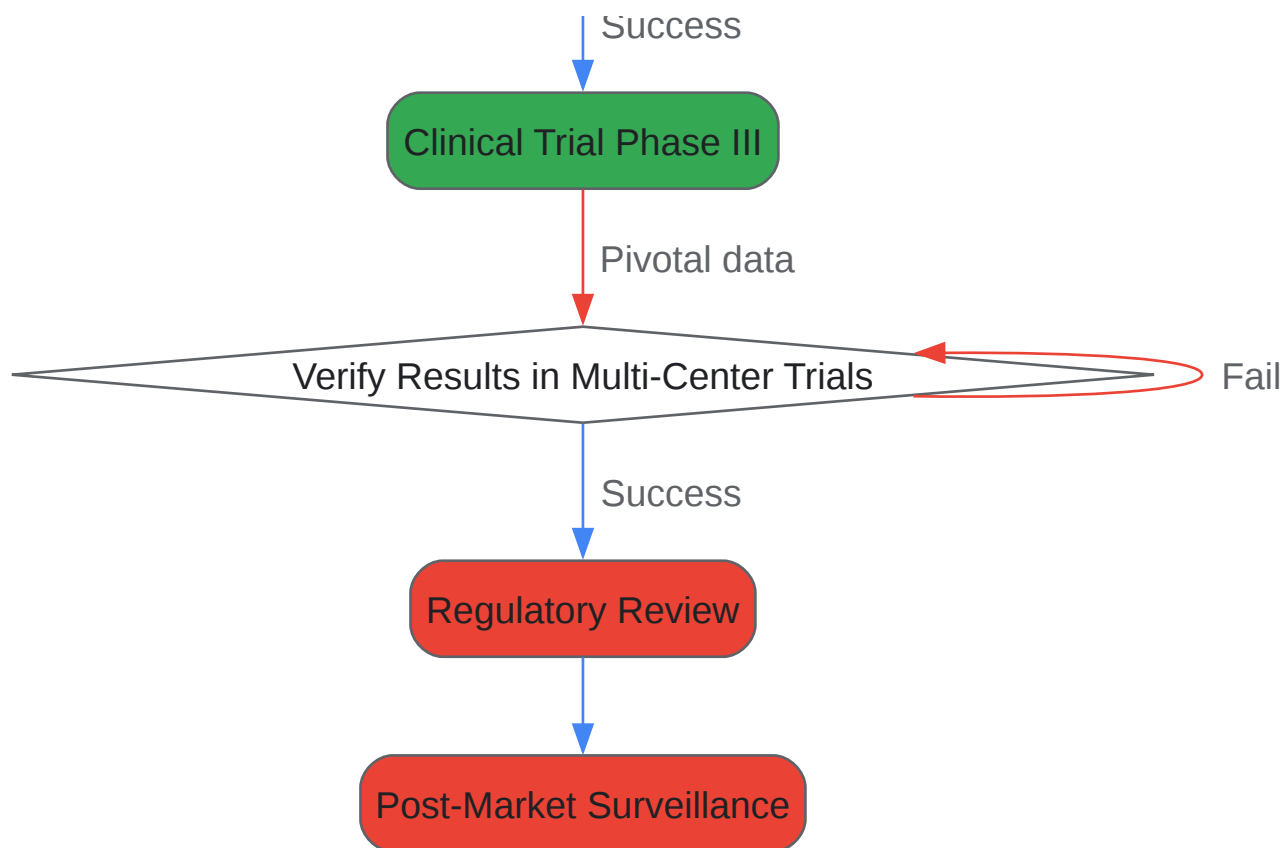
While direct data on **Pelecopan** is limited, the replication of research findings is a cornerstone of reliable science and is especially critical in drug development [3] [4] [5].

- **Replicability vs. Reproducibility:** In a scientific context, **replicability** generally means obtaining consistent results when the same experiment is repeated under identical conditions. **Reproducibility** often refers to obtaining consistent results using different data or methodological approaches [5]. Both are essential for validating a drug's mechanism and therapeutic promise.
- **Challenges in Replication:** Failures to replicate can occur for many reasons, including statistical flukes from small sample sizes, subtle differences in experimental conditions, or because the original findings were only true in a very specific context [4]. In pharmaceutical research, a failure to replicate key findings often halts a drug's development.

The following diagram illustrates a generalized drug development workflow with key replication checkpoints, which helps explain the context in which a drug like **Pelecopan** would be evaluated.

## Drug Development with Replication Checkpoints





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## References

1. | CAS#: 2378380-49-3 | inhibitor of complement factor... Pelecopan [in vivochem.com]
2. - BioCryst Pharmaceuticals - AdisInsight Pelecopan [adisinsight.springer.com]
3. What is Replicable Research and Why Should You Care? - Displayr [displayr.com]
4. OpenPSYC - 03-J - Replications in Psychology [sites.google.com]
5. Of Studies: Advancing Scientific... - Mind the Graph Blog Replication [mindthegraph.com]

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